

Vorolanib preparation and solubility in DMSO for cell culture assays

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Vorolanib

Cat. No.: B611704

[Get Quote](#)

Anwendungshinweise und Protokolle für Vorolanib in der Zellkultur

Zielgruppe: Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung.

Einführung: **Vorolanib** (auch bekannt als CM-082 oder X-82) ist ein oral bioverfügbarer, niedermolekularer Tyrosinkinase-Inhibitor, der auf mehrere Rezeptortyrosinkinasen (RTKs) abzielt, die an der Angiogenese beteiligt sind.[1] Seine Hauptziele sind die vaskulären endothelialen Wachstumsfaktor-Rezeptoren (VEGFRs) und die Plättchen-Wachstumsfaktor-Rezeptoren (PDGFRs).[2][3] Durch die Hemmung dieser Rezeptoren stört **Vorolanib** die Signalwege, die für das Wachstum von Tumoren und die pathologische Neovaskularisation bei Netzhauterkrankungen entscheidend sind.[1] Diese Anwendungs- und Protokollhinweise bieten detaillierte Verfahren zur Vorbereitung und Verwendung von **Vorolanib** in Zellkultur-Assays, insbesondere im Hinblick auf seine Löslichkeit in DMSO und seine Auswirkungen auf die Zelllebensfähigkeit und Signalwege.

Vorolanib: Quantitative Datenzusammenfassung

Die folgende Tabelle fasst die wichtigsten quantitativen Daten für die Verwendung von **Vorolanib** in In-vitro-Studien zusammen.

Parameter	Wert	Anmerkungen	Referenz
Molekulargewicht	439.49 g/mol		
Löslichkeit in DMSO	89 mg/mL (202.54 mM)	Die Verwendung von frischem DMSO wird empfohlen, da feuchtigkeitsabsorbierendes DMSO die Löslichkeit verringern kann.	[2]
Löslichkeit in Ethanol	~5 mg/mL	[2]	
Löslichkeit in Wasser	<1 mg/mL	[2]	
IC ₅₀ (VEGF-stimulierte HUVEC-Proliferation)	0.031 µM (31 nM)	HUVEC = Humane Umbilikalvenen-Endothelzellen	[4]
IC ₅₀ (VEGFR2)	0.052 µM (52 nM)	[5]	
IC ₅₀ (PDGFRβ)	0.26 µM (260 nM)	[5]	
Lagerung der Stammlösung	-20°C (langfristig) oder 0-4°C (kurzfristig)	In DMSO gelöst.	

Experimentelle Protokolle

Vorbereitung einer Vorolanib-Stammlösung in DMSO

Dieses Protokoll beschreibt die Herstellung einer konzentrierten Stammlösung von **Vorolanib** zur Verwendung in Zellkultur-Assays.

Materialien:

- **Vorolanib**-Pulver
- Dimethylsulfoxid (DMSO), zellkulturgeeignet

- Sterile Mikrozentrifugenröhrchen (1.5 mL)
- Präzisionswaage
- Vortex-Mischer
- Sterile Pipettenspitzen

Vorgehensweise:

- Berechnung: Bestimmen Sie die erforderliche Menge an **Vorolanib**-Pulver und DMSO, um die gewünschte Konzentration der Stammlösung zu erreichen (z. B. 10 mM).
 - Beispiel für 1 mL einer 10 mM Stammlösung:
 - Benötigte Masse = $10 \text{ mmol/L} \cdot 1 \text{ L} \cdot 439.49 \text{ g/mol} = 4.3949 \text{ mg}$
- Abwiegen: Wiegen Sie die berechnete Menge **Vorolanib**-Pulver unter sterilen Bedingungen sorgfältig in ein steriles Mikrozentrifugenröhrchen ein.
- Auflösen: Geben Sie die entsprechende Menge DMSO in das Röhrchen.
- Mischen: Vortexen Sie das Röhrchen gründlich, bis sich das Pulver vollständig aufgelöst hat. Eine leichte Erwärmung im Wasserbad bei 37°C kann die Auflösung unterstützen.
- Aliquots und Lagerung: Aliquotieren Sie die Stammlösung in kleinere Volumina, um wiederholtes Einfrieren und Auftauen zu vermeiden. Lagern Sie die Aliquots bei -20°C.

Protokoll für einen Zellviabilitäts-Assay (z.B. MTT-Assay)

Dieses Protokoll beschreibt die Bestimmung der zytotoxischen Wirkung von **Vorolanib** auf Endothelzellen (z. B. HUVECs) mittels eines MTT-Assays.

Materialien:

- HUVECs (oder eine andere relevante Zelllinie)

- Vollständiges Zellkulturmedium
- 96-Well-Zellkulturplatten, klarer Boden
- **Vorolanib**-Stammlösung (in DMSO)
- MTT-Reagenz (3-(4,5-Dimethylthiazol-2-yl)-2,5-diphenyltetrazoliumbromid), 5 mg/mL in PBS
- Solubilisierungslösung (z. B. 10% SDS in 0.01 M HCl)
- Mehrkanalpipette
- Mikroplatten-Lesegerät (570 nm)

Vorgehensweise:

- Zellaussaat: Säen Sie die HUVECs mit einer Dichte von 5.000 Zellen pro Well in eine 96-Well-Platte in 100 µL vollständigem Medium aus.[\[6\]](#) Lassen Sie die Zellen über Nacht bei 37°C und 5% CO₂ adhären.
- Behandlung:
 - Bereiten Sie eine serielle Verdünnung von **Vorolanib** in Zellkulturmedium aus der DMSO-Stammlösung vor. Die Endkonzentrationen sollten einen relevanten Bereich abdecken (z. B. 0.001 µM bis 10 µM).
 - Stellen Sie sicher, dass die Endkonzentration von DMSO in allen Wells, einschließlich der Kontrollen, konstant und unter 0.5% liegt.[\[7\]](#)
 - Entfernen Sie das Medium aus den Wells und fügen Sie 100 µL des Mediums mit den entsprechenden **Vorolanib**-Konzentrationen hinzu. Fügen Sie eine Kontrollgruppe hinzu, die nur das Medium mit DMSO (Vehikelkontrolle) enthält.
- Inkubation: Inkubieren Sie die Platte für die gewünschte Dauer (z. B. 48 oder 72 Stunden) bei 37°C und 5% CO₂.
- MTT-Zugabe: Fügen Sie 10 µL der MTT-Lösung zu jedem Well hinzu und inkubieren Sie die Platte für weitere 2-4 Stunden bei 37°C.

- Solubilisierung: Entfernen Sie das Medium vorsichtig und fügen Sie 100 µL der Solubilisierungslösung zu jedem Well hinzu, um die gebildeten Formazan-Kristalle aufzulösen. Mischen Sie vorsichtig durch Pipettieren.
- Messung: Messen Sie die Absorption bei 570 nm mit einem Mikroplatten-Lesegerät.
- Analyse: Berechnen Sie die prozentuale Zellviabilität im Verhältnis zur Vehikelkontrolle und bestimmen Sie den IC₅₀-Wert.

Protokoll für die Western-Blot-Analyse der VEGFR2-Phosphorylierung

Dieses Protokoll beschreibt den Nachweis der Hemmung der VEGF-induzierten VEGFR2-Phosphorylierung durch **Vorolanib** in HUVECs.

Materialien:

- HUVECs
- 6-Well-Zellkulturplatten
- Serumfreies Medium
- Rekombinanter humaner VEGF₁₆₅
- **Vorolanib**-Stammlösung (in DMSO)
- Eiskaltes PBS mit Phosphatase-Inhibitoren
- Lyse-Puffer (z. B. RIPA-Puffer) mit Protease- und Phosphatase-Inhibitoren
- BCA-Protein-Assay-Kit
- SDS-PAGE-Gele und Laufpuffer
- PVDF-Membran
- Transferpuffer

- Blockierpuffer (z. B. 5% fettfreie Trockenmilch oder BSA in TBST)
- Primärantikörper:
 - Anti-phospho-VEGFR2 (Tyr1175) (z. B. 1:1000 Verdünnung)[8]
 - Anti-Gesamt-VEGFR2 (z. B. 1:1000 Verdünnung)[7]
 - Anti-GAPDH oder β -Actin (als Ladekontrolle)
- Meerrettichperoxidase (HRP)-gekoppelter Sekundärantikörper
- Chemilumineszenz-Substrat (ECL)
- Imaging-System

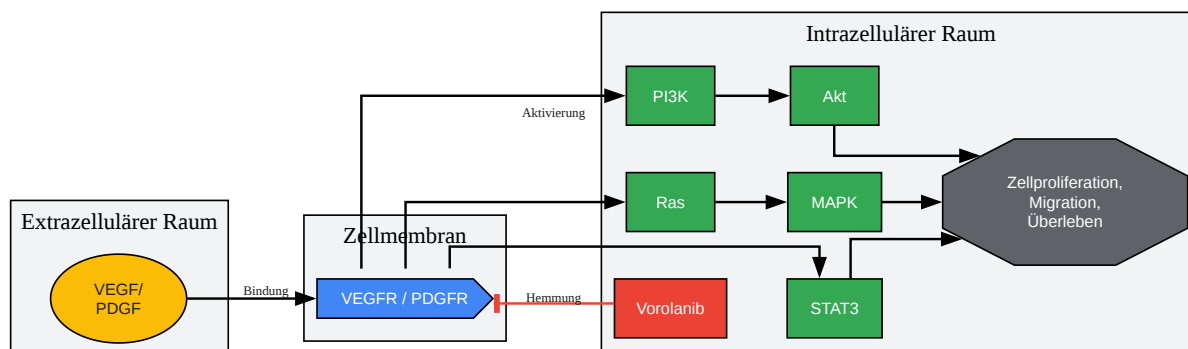
Vorgehensweise:

- Zellkultur und Aushungern: Kultivieren Sie HUVECs in 6-Well-Platten bis zu einer Konfluenz von 80-90%. Hungern Sie die Zellen für 4-6 Stunden in serumfreiem Medium aus.
- Vorbehandlung und Stimulation:
 - Behandeln Sie die Zellen für 1-2 Stunden mit den gewünschten Konzentrationen von **Vorolanib** (z. B. 0.01, 0.1, 1 μ M) oder der DMSO-Vehikelkontrolle vor.
 - Stimulieren Sie die Zellen anschließend für 5-10 Minuten mit VEGF (z. B. 50 ng/mL).[1]
Eine nicht stimulierte Kontrolle sollte ebenfalls mitgeführt werden.
- Zellyse:
 - Waschen Sie die Zellen zweimal schnell mit eiskaltem PBS.
 - Fügen Sie 100-150 μ L eiskalten Lyse-Puffer zu jedem Well hinzu und inkubieren Sie die Platte für 15-30 Minuten auf Eis.
 - Sammeln Sie die Lysate mit einem Zellschaber und zentrifugieren Sie sie bei 14.000 x g für 15 Minuten bei 4°C, um Zelltrümmer zu entfernen.

- Proteinquantifizierung: Bestimmen Sie die Proteinkonzentration der Überstände mit einem BCA-Assay.
- SDS-PAGE und Transfer:
 - Denaturieren Sie gleiche Proteinmengen (z. B. 20-30 µg) durch Kochen in Laemmli-Puffer.
 - Trennen Sie die Proteine mittels SDS-PAGE auf und transferieren Sie sie auf eine PVDF-Membran.
- Immunoblotting:
 - Blockieren Sie die Membran für 1 Stunde bei Raumtemperatur in Blockierpuffer.
 - Inkubieren Sie die Membran über Nacht bei 4°C mit dem primären Antikörper gegen p-VEGFR2.
 - Waschen Sie die Membran dreimal mit TBST.
 - Inkubieren Sie die Membran für 1 Stunde bei Raumtemperatur mit dem HRP-gekoppelten Sekundärantikörper.
 - Waschen Sie die Membran erneut dreimal mit TBST.
- Detektion: Detektieren Sie die Signale mit einem ECL-Substrat und einem Imaging-System.
- Stripping und Re-Probing: Strippen Sie die Membran und inkubieren Sie sie erneut mit Antikörpern gegen Gesamt-VEGFR2 und eine Ladekontrolle, um die Proteinnormalisierung zu gewährleisten.

Visualisierungen

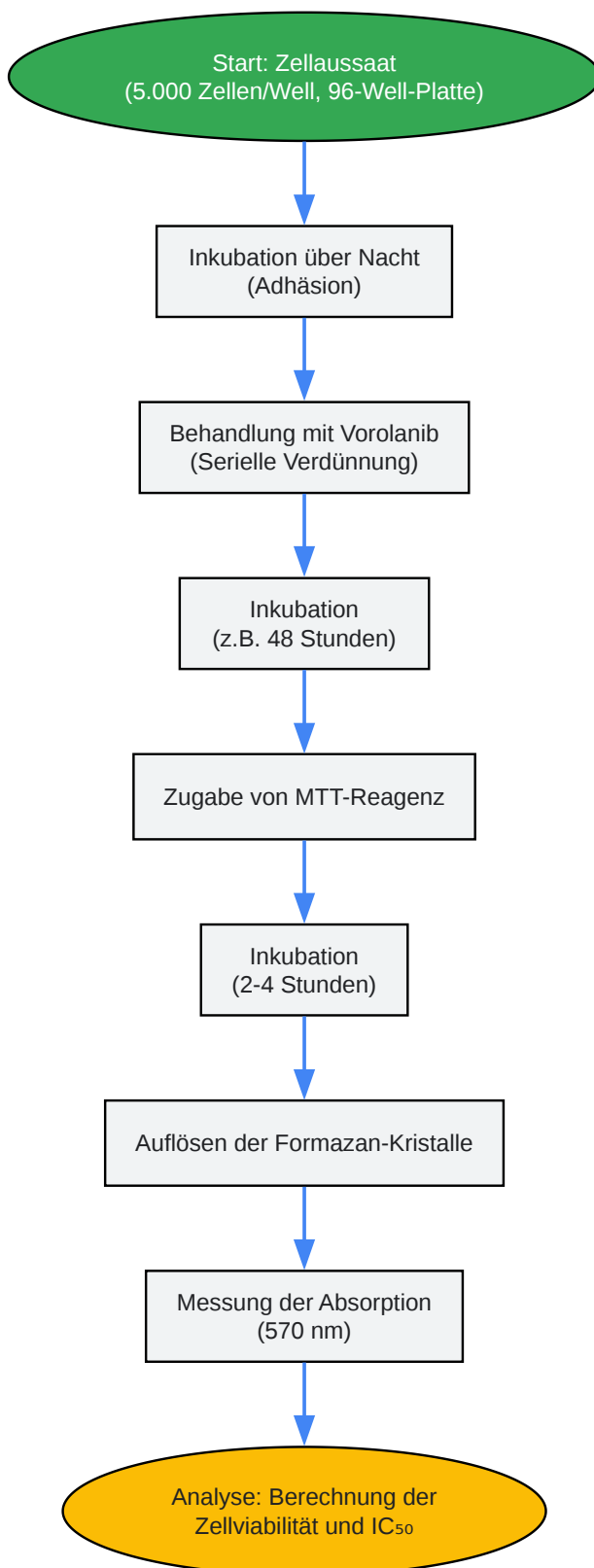
Signalweg von Vorolanib

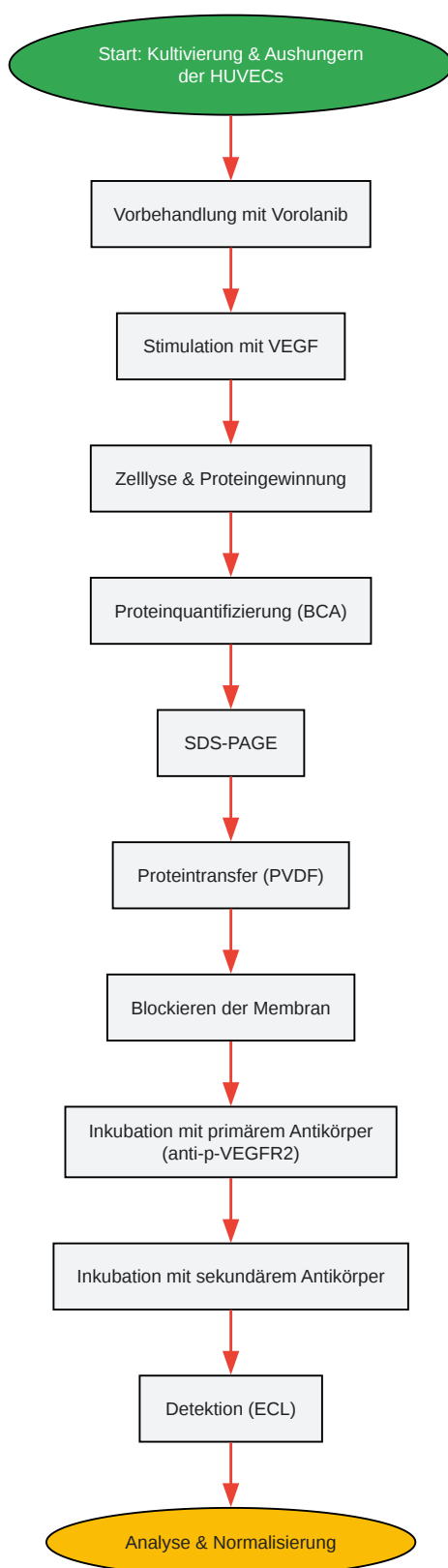


[Click to download full resolution via product page](#)

Abbildung 1: Vereinfachter Signalweg, der die Hemmung von VEGFR/PDGFR durch **Vorolanib** zeigt.

Experimenteller Arbeitsablauf für den Zellviabilitäts-Assay





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3.3.7. Western Blotting on HUVEC Cells—VEGF Stimulated [bio-protocol.org]
- 2. pubcompare.ai [pubcompare.ai]
- 3. mesoscale.com [mesoscale.com]
- 4. Promoting Angiogenesis via Manipulation of VEGF Responsiveness with Notch Signaling - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Phospho-VEGF Receptor 2 (Tyr1054, Tyr1059) Polyclonal Antibody (44-1047G) [thermofisher.com]
- 6. Anchorage of VEGF to the extracellular matrix conveys differential signaling responses to endothelial cells - PMC [pmc.ncbi.nlm.nih.gov]
- 7. pubcompare.ai [pubcompare.ai]
- 8. Phospho-VEGF Receptor 2 (Tyr1175) (19A10) Rabbit mAb | Cell Signaling Technology [cellsignal.com]
- To cite this document: BenchChem. [Vorolanib preparation and solubility in DMSO for cell culture assays]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b611704#vorolanib-preparation-and-solubility-in-dms-for-cell-culture-assays]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com